

Unveiling the Biological Activities of Cyasterone: A Technical Guide

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Compound of Interest

Compound Name: Cyasterone

Cat. No.: B1669384

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Introduction

Cyasterone, a phytoecdysteroid found in various plants, including species of *Ajuga* and *Cyathula*, has garnered significant scientific interest for its diverse biological activities. This technical guide provides an in-depth overview of the current understanding of **Cyasterone's** effects, with a focus on its anti-cancer, bone-protective, anabolic, and potential anti-diabetic properties. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals involved in drug discovery and development.

Anti-Cancer Activity

Cyasterone has demonstrated notable anti-proliferative and pro-apoptotic effects in various cancer cell lines. The primary mechanism of action appears to be the inhibition of the Epidermal Growth Factor Receptor (EGFR) and the subsequent modulation of downstream signaling pathways, including the PI3K/Akt and MAPK pathways.

Quantitative Data: In Vitro Cytotoxicity

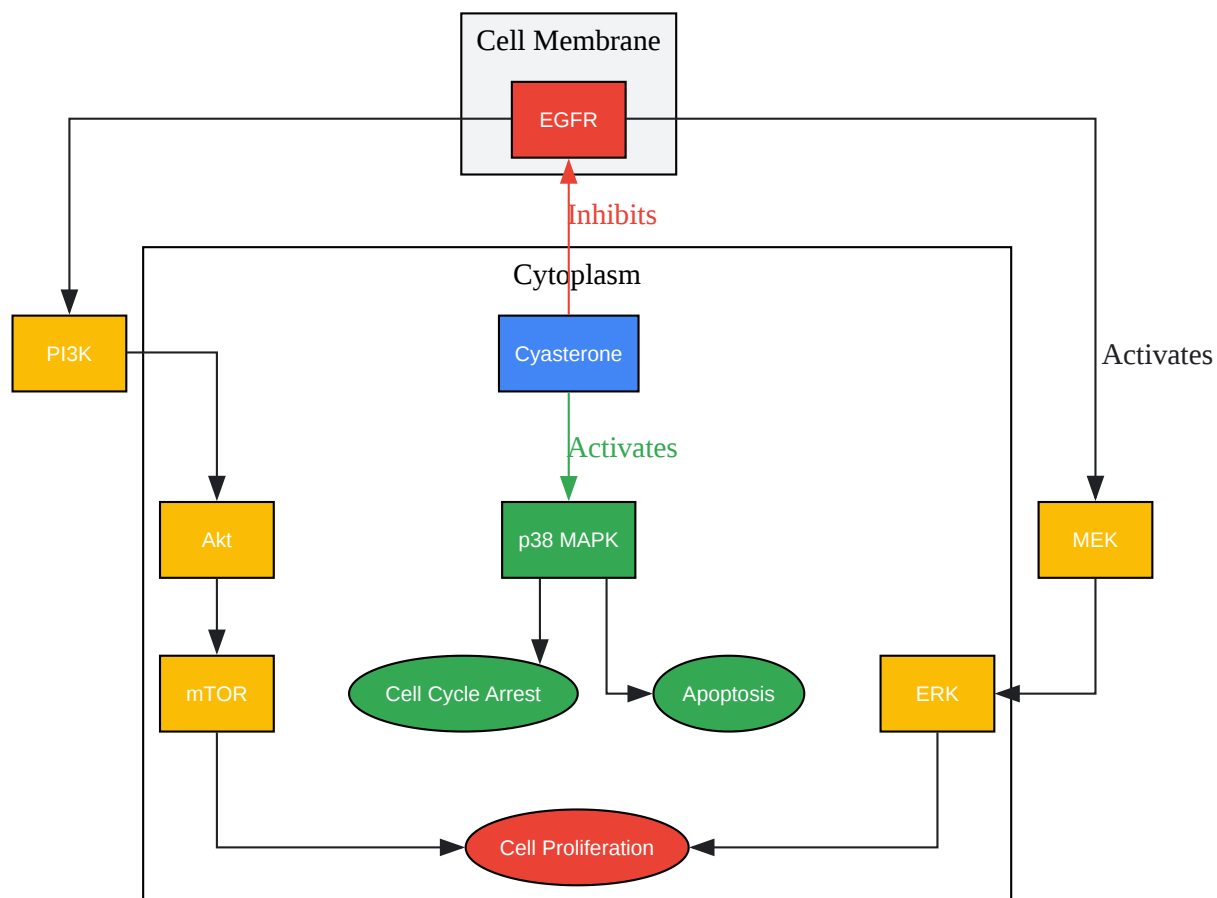
The following table summarizes the reported half-maximal inhibitory concentration (IC₅₀) values of **Cyasterone** against several human cancer cell lines.

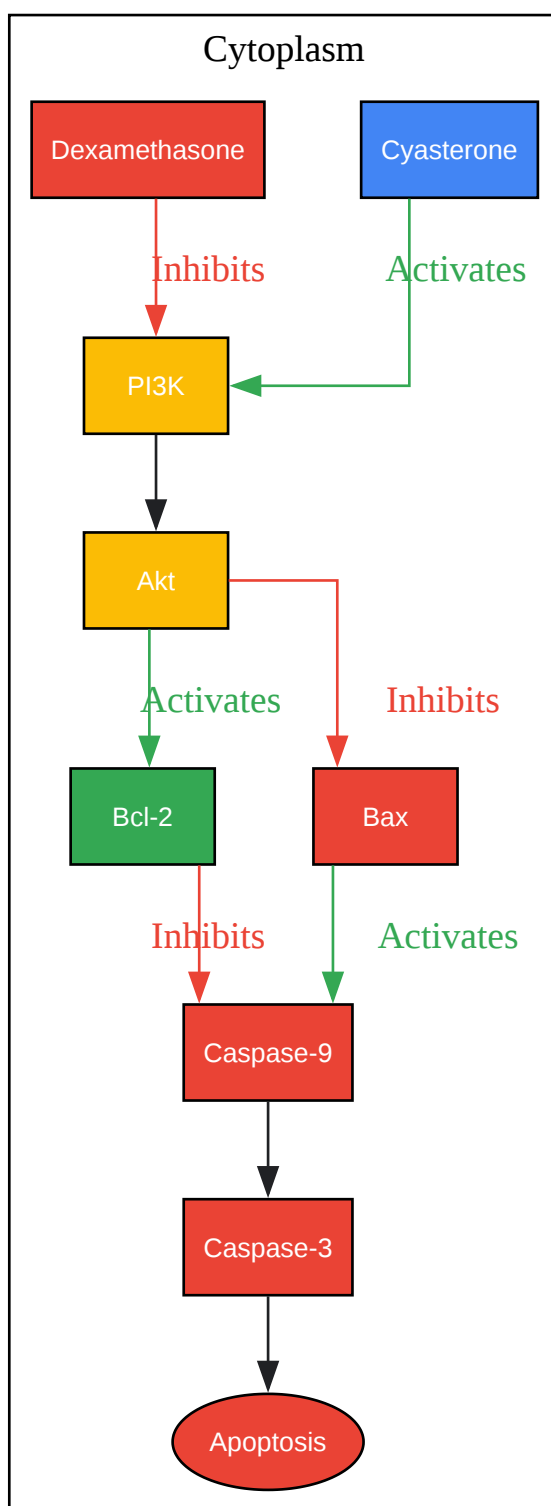
Cell Line	Cancer Type	IC50 (µg/mL)	Exposure Time (hours)	Reference
A549	Lung Carcinoma	38.50 ± 3.73	48	[1]
MGC823	Gastric Cancer	32.96 ± 1.24	48	[1]
HeLa	Cervical Cancer	77.24	Not Specified	[2]
HepG-2	Liver Cancer	52.03	Not Specified	[2]
MCF-7	Breast Cancer	82.07	Not Specified	[2]

Cyasterone has shown no significant cytotoxicity (IC50 > 400 µg/mL) against HT-29 (colon carcinoma), Caco-2 (colon carcinoma), T47D (breast carcinoma), and normal NIH 3T3 cell lines[2].

Signaling Pathways in Anti-Cancer Activity

Cyasterone exerts its anti-cancer effects by targeting key signaling molecules. It has been shown to decrease the phosphorylation of EGFR, MEK, and mTOR in a dose-dependent manner in A549 cells, indicating its influence on the MAPK signaling pathway[2]. Furthermore, it inhibits the EGFR-PI3K/Akt signaling pathway and activates the p38 MAPK pathway[1].





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- 2. A Quantitative Structure–Activity Relationship Study of the Anabolic Activity of Ecdysteroids | MDPI [mdpi.com]
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